

Application Notes and Protocol: Staining Tissue Sections with Acid Green 50

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Compound of Interest

Compound Name: Acid green 50

Cat. No.: B041107

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Introduction

Acid Green 50, also known as Lissamine Green B or Food Green S, is an anionic triarylmethane dye.^{[1][2]} While extensively used in ophthalmology to assess ocular surface integrity by staining devitalized or damaged epithelial cells^[3], its application in standard histology as a tissue stain is less common. However, as an acid dye, it can be effectively utilized as a counterstain to provide contrast to nuclear stains, such as hematoxylin. Acid dyes are anionic and bind to cationic (basic) components in tissue, primarily proteins in the cytoplasm and extracellular matrix.^{[4][5]} The staining intensity of acid dyes is typically enhanced in an acidic environment, which increases the positive charges on tissue proteins.^[4]

These application notes provide a comprehensive protocol for the use of **Acid Green 50** as a counterstain for staining paraffin-embedded tissue sections.

Data Presentation

Properties of Acid Green 50

Property	Value	Reference
C.I. Number	44090	[6]
CAS Number	3087-16-9	[2][6]
Molecular Formula	C ₂₇ H ₂₅ N ₂ NaO ₇ S ₂	[1][2][6]
Molecular Weight	576.62 g/mol	[1][2][6]
Appearance	Blue-green powder	[1]
Solubility	Soluble in cold water, easily soluble in hot water. Soluble in ethanol.	[1]

Experimental Protocols

Principle of Staining

Acid Green 50 is an acid dye that carries a net negative charge. In an acidic solution, it binds to positively charged proteins in the cytoplasm and connective tissue, staining them in shades of green. This provides a clear contrast to the blue or purple of the hematoxylin-stained nuclei.

Materials and Reagents

- **Acid Green 50** (C.I. 44090)
- Distilled water
- Glacial acetic acid
- Harris' Hematoxylin or other suitable nuclear stain
- 1% Acid Alcohol (1% HCl in 70% ethanol)
- Graded ethanol series (e.g., 100%, 95%, 70%)
- Xylene or xylene substitute

- Permanent mounting medium
- Paraffin-embedded tissue sections on slides

Equipment

- Staining jars
- Microscope
- Coverslips
- Fume hood

Solution Preparation

1% Acid Green 50 Staining Solution

- **Acid Green 50:** 1 g
- Distilled water: 99 mL
- Glacial acetic acid: 1 mL

To prepare, dissolve the **Acid Green 50** powder in distilled water and then add the glacial acetic acid. Mix thoroughly.

Staining Protocol for Paraffin-Embedded Sections

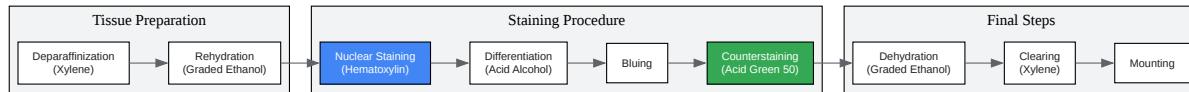
- Deparaffinization and Rehydration:
 - Immerse slides in xylene (or substitute) for 2 changes of 5 minutes each.
 - Transfer to 100% ethanol for 2 changes of 3 minutes each.
 - Transfer to 95% ethanol for 2 changes of 3 minutes each.
 - Transfer to 70% ethanol for 3 minutes.

- Rinse in running tap water.[4]
- Nuclear Staining:
 - Stain in Harris' Hematoxylin for 5-15 minutes.
 - Wash in running tap water for 1-5 minutes.
 - Differentiate in 1% Acid Alcohol with a few quick dips until the cytoplasm is pale pink.
 - Wash in running tap water.
 - "Blue" the sections in Scott's tap water substitute or running tap water.
 - Rinse well with tap water.
- Counterstaining with **Acid Green 50**:
 - Place slides into the 1% **Acid Green 50** staining solution for 2-5 minutes.[7] The optimal time may vary depending on the tissue type and desired staining intensity.
 - Optional: Briefly rinse with distilled water to remove excess stain.[7]
- Dehydration, Clearing, and Mounting:
 - Dehydrate through graded alcohols: 95% ethanol (2 changes of 1 minute each), followed by 100% ethanol (2 changes of 2 minutes each).[4]
 - Clear in xylene (or substitute) with 2 changes of 5 minutes each.[4]
 - Mount with a permanent mounting medium and apply a coverslip.

Expected Results

- Nuclei: Blue/Purple
- Cytoplasm, muscle, and collagen: Shades of green
- Erythrocytes: Green

Mandatory Visualization



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Caption: Workflow for staining tissue sections with Hematoxylin and **Acid Green 50**.

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- To cite this document: BenchChem. [Application Notes and Protocol: Staining Tissue Sections with Acid Green 50]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b041107#protocol-for-staining-tissue-sections-with-acid-green-50>

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